

analytical method validation picoxystrobin agricultural products

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Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

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Analytical Methods for Picoxystrobin

The core quantitative method for **picoxystrobin**, as identified by the US EPA, is **Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS)** for water analysis [1]. The established **Limit of Quantitation (LOQ)** for this method is **0.10 µg/L** [1].

Other advanced techniques mentioned in the literature as being applicable to pesticide residue detection, including for compounds like **picoxystrobin**, are summarized in the table below. However, their specific validation data for **picoxystrobin** were not available in the search results [2].

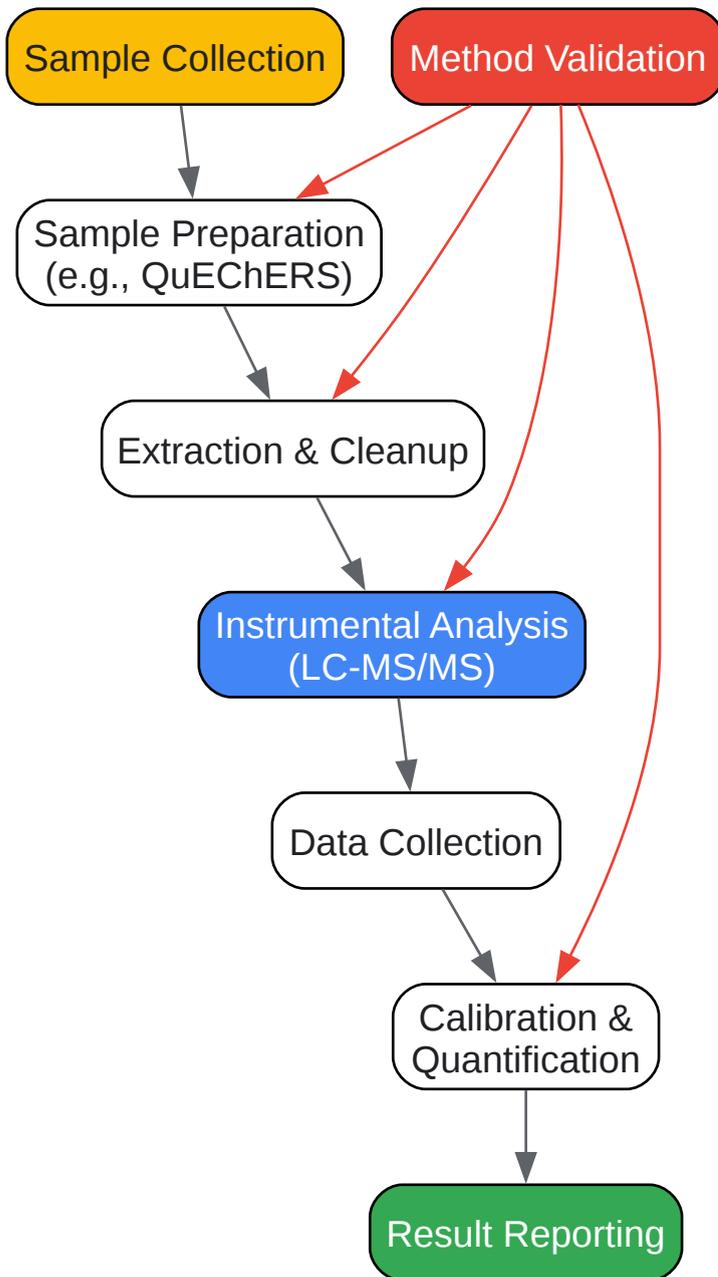
Method/Technique	Principle	Reported Application/Advantage	Key Parameter (if specified for picoxystrobin)
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [2] [1] [3]	Separation in liquid phase, detection by mass-to-charge ratio	Highly sensitive and reliable for non-volatile pesticides; suitable for multi-residue analysis [3]	LOQ: 0.10 µg/L (for water) [1]
Enzyme Inhibition-Based Biosensors [2]	Measures inhibition of	Simplicity, sensitivity, and potential for rapid, on-site	EC50 for spore germination:

Method/Technique	Principle	Reported Application/Advantage	Key Parameter (if specified for picoxystrobin)
	enzyme activity by the pesticide	screening [2]	0.0048 ± 0.0022 µg/mL (for <i>N. clavispora</i>) [4]
Surface-Enhanced Raman Spectroscopy (SERS) [2]	Enhances Raman signal of molecules adsorbed on nanostructures	Provides molecular fingerprinting; potential for high sensitivity [2]	Information missing
Immunosensors [2]	Based on specific antigen-antibody interaction	High specificity and sensitivity [2]	Information missing

Biological assays have determined baseline sensitivity levels. For example, against the fungus *Neopestalotiopsis clavispora*, the mean effective concentration (EC₅₀) of **picoxystrobin** for inhibiting spore germination was **0.0048 ± 0.0022 µg/mL**, and for inhibiting mycelial growth was **0.0282 ± 0.0148 µg/mL** [4]. The QuEChERS method is noted as a simple, fast, and cost-effective extraction technique for pesticide residues prior to analysis [3].

Experimental Workflow

Based on the gathered information, a general workflow for the LC-MS/MS analysis of **picoxystrobin** can be conceptualized. The following diagram outlines the key stages, from sample preparation to final reporting.



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Information Gaps and Next Steps

The available data has significant gaps for a full analytical method validation. Key parameters like **linearity**, **precision (repeatability)**, **accuracy (recovery)**, and **robustness** were not found in the search results for **picoxystrobin**.

To complete your application notes, I suggest you:

- **Consult Official Methods:** Directly access the detailed protocol from the **US EPA's "ECM for Picoxystrobin in Water - MRID 48073826"** [1].
- **Review Regulatory Documents:** The **European Food Safety Authority (EFSA) peer review** [5] may contain additional method details and discuss metabolites.
- **Expand Your Search:** Use specialized scientific databases to find full-text papers on **picoxystrobin** analysis in your specific matrix of interest (e.g., fruits, vegetables, grains).

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References

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